Dimethyl Octafluoroadipate: A Comparative Analysis Against Other Perfluorinated Compounds

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Compound of Interest

Compound Name:	*Dimethyl Octafluoroadipate*
CAS No.:	*3107-98-0*
Cat. No.:	*B1333788*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of fluorinated compounds, **Dimethyl Octafluoroadipate** (DMOA) presents a unique profile. This guide provides an objective comparison of DMOA with other well-studied perfluorinated compounds (PFCs), focusing on key performance indicators and supported by available experimental data. The information is tailored for researchers and professionals in drug development and related scientific fields.

Physicochemical Properties: A Comparative Overview

A fundamental understanding of the physicochemical properties of these compounds is crucial for predicting their behavior in biological systems. The following table summarizes key parameters for DMOA, Perfluorooctanoic acid (PFOA), and Perfluorooctanesulfonic acid (PFOS).

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Property	Dimethyl Octafluoroadipate (DMOA)	Perfluorooctanoic Acid (PFOA)	Perfluorooctanesulfonic Acid (PFOS)
Molecular Formula	C8H6F8O4[1][2][3][4]	C8HF15O2[5][6]	C8HF17O3S[7]
Molecular Weight (g/mol)	318.12[1][2][4]	414.07[6]	500.13[7]
Boiling Point (°C)	123 °C at 50 mmHg[2]	189-192[5]	133 °C at 6 torr[7]
Density (g/cm³)	1.55[2][3]	1.8[5]	Not readily available
Water Solubility	Very low[3][4]	9.5 g/L[5]	550 mg/L[8]

DMOA, with its ester functional groups, presents a different chemical profile compared to the carboxylic acid head of PFOA and the sulfonic acid head of PFOS. This structural variance is expected to influence its biological interactions and metabolic fate.

Biological Performance: A Head-to-Head Comparison

The performance of these compounds in a biological context is of paramount importance for drug development and toxicology. This section compares their protein binding, cell permeability, and metabolic stability based on available data.

Protein Binding

The extent to which a compound binds to plasma proteins, such as human serum albumin (HSA), significantly affects its distribution, metabolism, and excretion.

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Compound	Binding Affinity (Kd to HSA)	% Protein Binding
Dimethyl Octafluoroadipate (DMOA)	Data not available	Data not available
Perfluorooctanoic Acid (PFOA)	1 x 10^{-4} M (linear isomer)[9][10]	~95%[9]
Perfluorooctanesulfonic Acid (PFOS)	8 x 10^{-8} M (linear isomer)[9][10]	~98%[9]

PFOS exhibits a significantly stronger binding affinity to HSA compared to PFOA, which is attributed to its longer perfluoroalkyl chain and different functional group.[9][10] The high protein binding of both PFOA and PFOS contributes to their long biological half-lives. While specific data for DMOA is not available, its dicarboxylate structure suggests it may also interact with plasma proteins.

Cell Permeability

The ability of a compound to permeate cell membranes is a critical factor in its cellular uptake and biological activity.

Compound	Permeability Data
Dimethyl Octafluoroadipate (DMOA)	Data not available
Perfluorooctanoic Acid (PFOA)	Permeability coefficient of 3.82 x 10^{-3} cm/h in a 3D human skin-equivalent model.[11] Some studies suggest PFOA can increase membrane permeability.[12][13]
Perfluorooctanesulfonic Acid (PFOS)	Shown to increase the permeability of cell membranes.[13]

Studies have indicated that certain PFCs, including PFOA and PFOS, can disrupt cell membranes and increase their permeability.[12][13] This effect appears to be related to the

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chain length and functional group of the PFC. Quantitative permeability data for DMOA is currently lacking in the reviewed literature.

Metabolic Stability

The metabolic stability of a compound determines its persistence in the body. PFCs are generally known for their high resistance to metabolic degradation.

Compound	Metabolic Stability
Dimethyl Octafluoroadipate (DMOA)	Expected to undergo hydrolysis of its ester groups. Specific in vitro metabolic stability data (e.g., half-life, intrinsic clearance) is not readily available.
Perfluorooctanoic Acid (PFOA)	Highly resistant to metabolism.[5]
Perfluorooctanesulfonic Acid (PFOS)	Highly resistant to metabolism and has a long biological half-life.[14][15]

While most PFCs are highly resistant to metabolic breakdown, the ester linkages in DMOA make it potentially susceptible to hydrolysis by esterases, a common metabolic pathway for ester-containing drugs. However, specific experimental data on the metabolic stability of DMOA is needed to confirm this.

Toxicity Profile

The toxicological properties of PFCs are a significant area of research and concern.

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Compound	Acute Toxicity & GHS Hazard Statements
Dimethyl Octafluoroadipate (DMOA)	No specific LD50 data available. GHS classifications indicate it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][16]
Perfluorooctanoic Acid (PFOA)	Considered a toxicant and carcinogen in animals.[6] Associated with various health effects in humans.[17]
Perfluorooctanesulfonic Acid (PFOS)	Associated with various adverse health effects in animal and human studies.[15][17]

The available data indicates that DMOA possesses irritant properties. In comparison, PFOA and PFOS have been more extensively studied and are associated with a range of more severe health concerns.[6][15][17] A direct comparative toxicity study including DMOA is needed for a more definitive assessment.

Experimental Protocols and Workflows

To provide a practical context for the data presented, this section outlines a general experimental workflow for assessing metabolic stability and a synthesis pathway utilizing DMOA.

In Vitro Metabolic Stability Assessment Workflow

The following diagram illustrates a typical workflow for determining the metabolic stability of a compound using liver microsomes. This method is widely used in drug discovery to estimate the intrinsic clearance of a new chemical entity.

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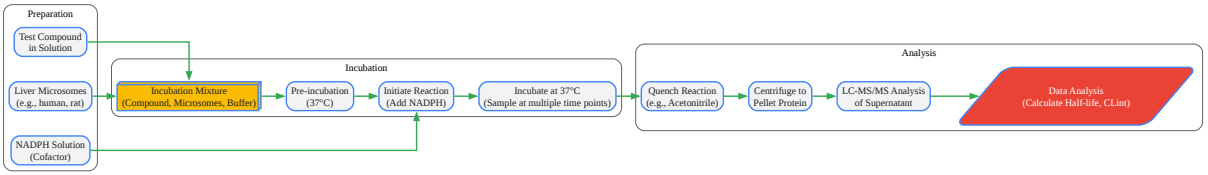

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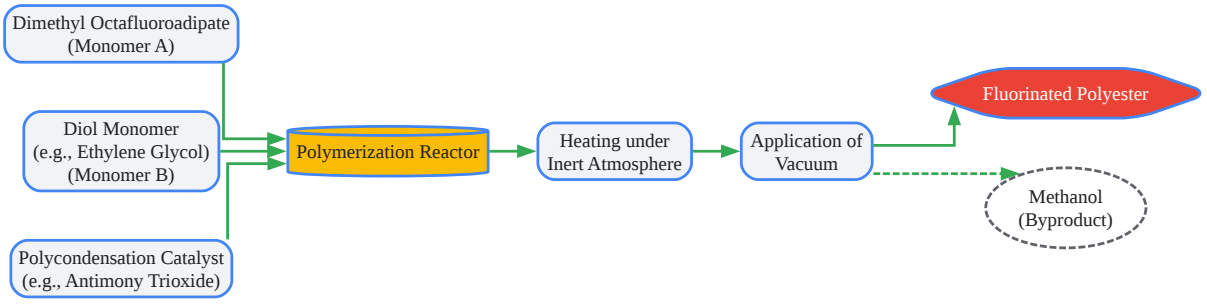
Workflow for in vitro metabolic stability assay.

Synthesis of Fluorinated Polyesters using DMOA

Dimethyl Octafluoroadipate serves as a valuable monomer in the synthesis of fluorinated polymers, imparting unique properties such as thermal stability and chemical resistance. The diagram below outlines a general polymerization process.



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Synthesis of fluorinated polyester from DMOA.

Conclusion

Dimethyl Octafluoroadipate presents a distinct profile when compared to well-known perfluoroalkyl acids like PFOA and PFOS. Its ester functionalities suggest a different metabolic pathway, potentially leading to lower persistence in biological systems. However, a comprehensive understanding of its performance and safety requires further experimental investigation, particularly in the areas of cell permeability, metabolic stability, and comparative toxicity. The provided data and workflows serve as a foundational guide for researchers to position DMOA within the broader context of perfluorinated compounds and to design future studies.

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References

- 1. Dimethyl perfluorohexanedioate | C8H6F8O4 | CID 2737117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. Buy Dimethyl Octafluoroadipate | 3107-98-0 [smolecule.com]
- 4. Dimethyl Octafluoroadipate (3107-98-0) for sale [vulcanchem.com]
- 5. Perfluorooctanoic acid - Wikipedia [en.wikipedia.org]
- 6. Perfluorooctanoic acid | C8HF15O2 | CID 9554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Perfluorooctanesulfonic acid - Wikipedia [en.wikipedia.org]
- 8. Fact sheet: Perfluorooctane sulfonic acid (Under Review) — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
- 9. pubs.acs.org [pubs.acs.org]

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- 10. Isomer-Specific Binding Affinity of Perfluorooctanesulfonate (PFOS) and Perfluorooctanoate (PFOA) to Serum Proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Skin Permeability of Perfluorocarboxylic Acids Using Flow-Through Diffusion on Porcine Skin - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. New Research Finds that PFAS disrupt and weaken bacterial membrane lipids – STEEP [web.uri.edu]
- 14. Perfluoroalkyl substances and changes in body weight and resting metabolic rate in response to weight-loss diets: A prospective study - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Perfluorooctane Sulfonate Alters Gut Microbiota-Host Metabolic Homeostasis in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 16. synquestlabs.com [synquestlabs.com]
- 17. Health-related toxicity of emerging per- and polyfluoroalkyl substances: Comparison to legacy PFOS and PFOA - PubMed [pubmed.ncbi.nlm.nih.gov]

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